Technical Guide: Pharmacological Potential of Bromo-Benzodiazole Derivatives

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Compound of Interest

Compound Name:	*4-[(6-Bromo-1H-1,3-benzodiazol-2-yl)methyl]aniline*
Cat. No.:	*B13231896*

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Executive Summary

This guide provides a comprehensive technical analysis of bromo-benzodiazole (specifically 1,3-benzodiazole or benzimidazole) derivatives. While the benzimidazole scaffold is a privileged structure in medicinal chemistry, the incorporation of a bromine atom—typically at the C5, C6, or C2-phenyl positions—imparts unique physicochemical properties that significantly modulate biological activity. This document details the synthetic pathways, Structure-Activity Relationships (SAR), and specific pharmacological profiles (anticancer, antimicrobial, and anti-inflammatory) of these halogenated heterocycles.[1][2]

Note on Nomenclature: Throughout this guide, benzodiazole refers to the 1,3-benzodiazole isomer, commonly known as benzimidazole.[3] This distinction is critical as 1,2-benzodiazole (indazole) represents a different pharmacological class.

Chemical Basis: The "Bromo" Effect

The strategic introduction of bromine into the benzimidazole scaffold is not merely for structural variation; it exploits specific atomic properties to enhance drug-likeness:

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- Lipophilicity Modulation: Bromine is highly lipophilic. Substitution increases the partition coefficient (logP), facilitating passive transport across cell membranes (e.g., penetrating the peptidoglycan layer of Gram-positive bacteria).
- Halogen Bonding (The Sigma Hole): Unlike fluorine, bromine possesses a polarizable electron cloud with a positive electrostatic potential region (sigma hole) opposite the C-Br bond. This allows for specific, directional non-covalent interactions with nucleophilic residues (e.g., backbone carbonyl oxygen atoms) in target protein binding pockets.
- Metabolic Blocking: Placing a bromine atom at metabolically labile sites (e.g., para-position of a phenyl ring) can block CYP450-mediated oxidation, extending the half-life (

) of the molecule.

Synthesis Workflows

The synthesis of bromo-benzimidazoles generally follows the Phillips Condensation or oxidative cyclization pathways.

Protocol 1: General Synthesis of 2-Substituted-5-Bromo-Benzimidazoles

Objective: Synthesize 5-bromo-2-phenyl-1H-benzo[d]imidazole.

Reagents:

- 4-Bromo-1,2-diaminobenzene (1.0 eq)
- Substituted Benzaldehyde (1.0 eq)
- Sodium Metabisulfite (

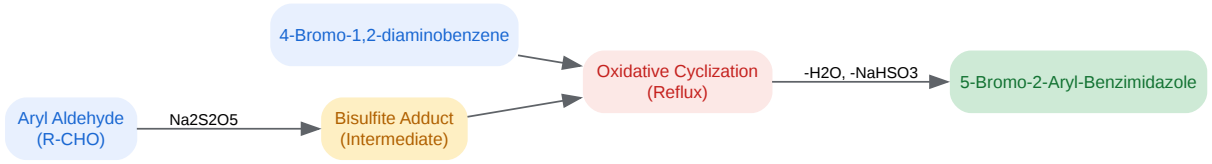
) (Oxidant)
- Solvent: DMF or Ethanol/Water

Step-by-Step Methodology:

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- Pre-activation: Dissolve substituted benzaldehyde (10 mmol) in ethanol (20 mL). Add (10 mmol) dissolved in water (5 mL). Stir for 15 minutes to form the bisulfite adduct.
- Condensation: Add 4-bromo-1,2-diaminobenzene (10 mmol) to the reaction mixture.
- Reflux: Heat the mixture to reflux (C) for 4–6 hours. Monitor progress via TLC (Mobile phase: Hexane:Ethyl Acetate 3:1).
- Work-up: Pour the reaction mixture into crushed ice. A precipitate will form.
- Purification: Filter the solid, wash with cold water, and recrystallize from ethanol to obtain the pure product.

Visualization: Synthetic Pathway



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Caption: Oxidative cyclization pathway for the synthesis of 5-bromo-benzimidazole derivatives.

Pharmacological Profiles[4][5][6][7][8][9][10][11]

Antimicrobial Activity

Bromo-benzimidazoles exhibit potent activity against multidrug-resistant (MDR) strains. The bromine atom at position 5 (or 6) is often critical for binding to bacterial DNA Gyrase (Subunit B).

Mechanism of Action: The benzimidazole core intercalates into bacterial DNA or binds to the minor groove.[4] The 5-bromo substituent enhances hydrophobic contact within the ATP-binding pocket of DNA gyrase, preventing bacterial replication.

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Key Data: | Compound Class | Target Organism | MIC (

g/mL) | Reference | | :--- | :--- | :--- | :--- | | 5-Bromo-2-(substituted) | S. aureus (MRSA) | 4.0 - 8.0 | [1] | | 5-Bromo-2-hydroxy | C. albicans | 12.5 | [2] | | 5-Bromo-benzimidazole-pyrazole hybrid | E. coli | 6.25 | [1] |[5]

Anticancer Activity

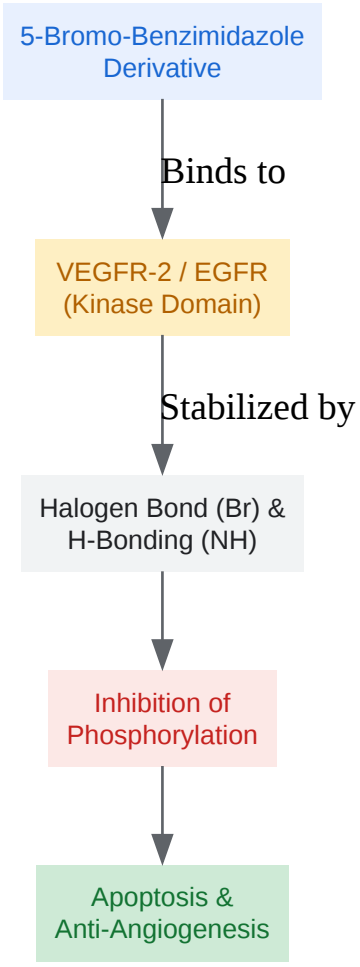
Derivatives substituted at the 2-position with heterocyclic moieties (e.g., oxadiazole, thiadiazole) and a 5-bromo group on the fused ring show significant cytotoxicity.

Primary Targets:

- VEGFR-2 (Vascular Endothelial Growth Factor Receptor): Inhibition of angiogenesis.
- EGFR (Epidermal Growth Factor Receptor): Inhibition of tumor cell proliferation.
- Tubulin Polymerization: Destabilization of microtubules leading to G2/M phase arrest.

Visualization: Mechanism of Action (Anticancer)

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Caption: Signal transduction inhibition pathway of bromo-benzimidazole derivatives in cancer cells.

Structure-Activity Relationship (SAR)

The SAR of bromo-benzimidazoles is highly position-dependent.

- Position 1 (N-H): Free NH is often required for H-bond donation. Alkylation here generally reduces activity unless the substituent contains a pharmacophore (e.g., an ethyl-morpholine tail for solubility).
- Position 2 (C-2): The "Gateway" for selectivity.
  - Aryl groups: Enhance DNA intercalation.

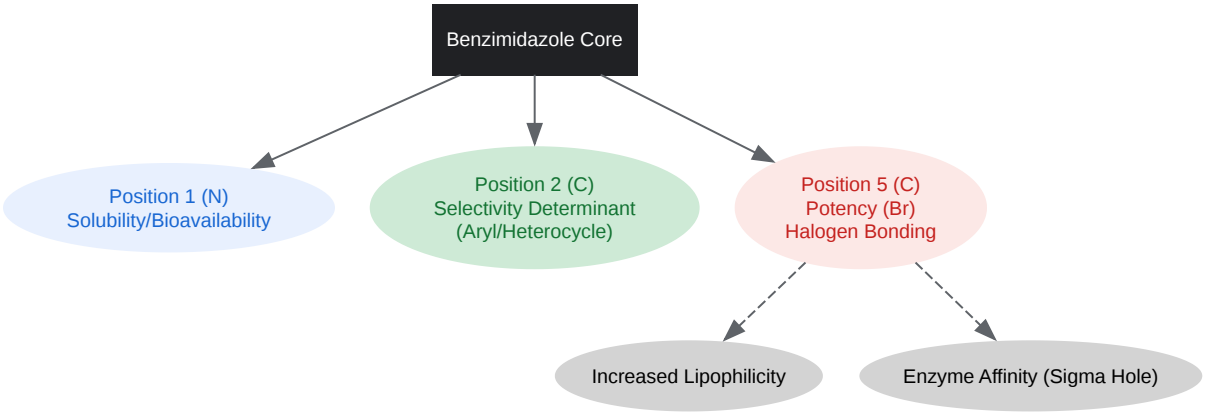
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- Heterocycles (Pyrazoles/Thiazoles): Broaden spectrum (Antimicrobial).[3][6]

- Position 5/6 (Benzenoid Ring): The "Potency" modulator.
  - Electron-Withdrawing Groups (EWG):

    . Bromine is superior due to the sigma-hole effect.
  - Position 5 vs 6: Due to tautomerism in unsubstituted N1 benzimidazoles, positions 5 and 6 are equivalent. In N1-substituted derivatives, 5-bromo is typically more potent than 6-bromo for kinase inhibition.

Visualization: SAR Logic



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Caption: SAR map highlighting the functional roles of substitution positions on the benzimidazole core.

Experimental Validation Protocols

Protocol 2: In Vitro Cytotoxicity Assay (MTT)

Objective: Determine

of bromo-benzimidazole derivatives against MCF-7 (Breast Cancer) cells.

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- Seeding: Plate MCF-7 cells (

  cells/well) in 96-well plates using DMEM media. Incubate for 24h at

  C, 5%

  .
- Treatment: Add test compounds (dissolved in DMSO) at serial dilutions (

). Include Doxorubicin as a positive control and 0.1% DMSO as a vehicle control.
- Incubation: Incubate for 48 hours.
- Dye Addition: Add

  of MTT solution (5 mg/mL in PBS) to each well. Incubate for 4 hours. Mitochondrial succinate dehydrogenase reduces MTT to purple formazan crystals.
- Solubilization: Aspirate media and add

  DMSO to dissolve formazan.
- Measurement: Measure absorbance at 570 nm using a microplate reader.
- Calculation: Calculate cell viability % and derive

  using non-linear regression analysis.

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